

An In-depth Technical Guide to the Safe Handling of 5-Bromoanthranilonitrile

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Compound of Interest

Compound Name: 5-Bromoanthranilonitrile

Cat. No.: B185297

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **5-Bromoanthranilonitrile** (CAS No. 39263-32-6), also known as 2-Amino-5-bromobenzonitrile.^{[1][2]} Due to its classification as a hazardous substance, a thorough understanding of its properties and the associated safety measures is imperative for all personnel handling this compound.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the first step in ensuring its safe handling. The following table summarizes the key properties of **5-Bromoanthranilonitrile**.

Property	Value	Reference
CAS Number	39263-32-6	[2]
Molecular Formula	C ₇ H ₅ BrN ₂	[2]
Molecular Weight	197.03 g/mol	[2]
Appearance	White to very pale yellow crystal/powder	
Melting Point	90-98 °C	[3]
Boiling Point	288.4 °C at 760 mmHg	[1]
Flash Point	128.2 °C	[1]
Density	~1.65 g/cm ³	[1]
Solubility	Soluble in methanol.	[1]
Vapor Pressure	0.00235 mmHg at 25°C	[1]

Toxicological Data and Hazard Classification

5-Bromoanthranilonitrile is classified as a toxic and hazardous substance.[1][4][5] Exposure through inhalation, ingestion, or skin contact can be harmful.[6]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic/Harmful if swallowed.[4][5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Skin Irritation	Category 2	H315: Causes skin irritation.[4][5]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[4][5]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.

Quantitative Toxicity Data:

Detailed quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) are not readily available in the reviewed safety data sheets. However, the "Toxic if swallowed" classification suggests a high degree of oral toxicity. The toxicological properties of this compound have not been fully investigated.[6]

Handling Precautions and Personal Protective Equipment (PPE)

Given the hazardous nature of **5-Bromoanthranilonitrile**, strict adherence to safety protocols is essential.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[1]
- Use a closed system where possible to minimize dust or aerosol generation.[1]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
 - Wear impervious protective gloves (e.g., nitrile rubber).[\[1\]](#)
 - A lab coat or chemical-resistant apron should be worn to prevent skin contact.[\[1\]](#)
 - Contaminated clothing should be removed immediately and washed before reuse.[\[1\]](#)[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

General Hygiene Practices:

- Wash hands and face thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)[\[5\]](#)
- Avoid inhalation of dust and direct contact with skin and eyes.[\[6\]](#)

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and dark place.[\[1\]](#)
- The storage area should be well-ventilated.
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)

Disposal:

- Disposal of **5-Bromoanthranilonitrile** and its containers must be in accordance with local, regional, and national regulations.[\[1\]](#)
- This product should not be allowed to enter the environment, drains, or waterways.[\[1\]](#)
- It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

First-Aid and Emergency Procedures

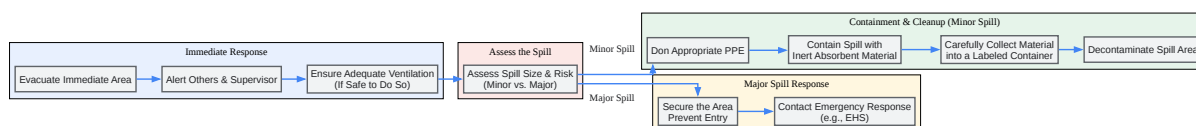
In the event of exposure or a spill, immediate action is critical.

First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[\[1\]](#)[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[6\]](#)

Emergency Spill Response Workflow:

The following diagram illustrates a logical workflow for responding to an accidental spill of **5-Bromoanthranilonitrile**.



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Figure 1: Workflow for responding to a **5-Bromoanthranilonitrile** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[1]
- Specific Hazards: Fine dust dispersed in air may ignite.[6] Hazardous combustion products include carbon oxides, nitrogen oxides, and hydrogen halides.[1][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][6]

Experimental Protocols and Biological Effects

Currently, there is a lack of publicly available, detailed experimental protocols specifically for the safety assessment of **5-Bromoanthranilonitrile**. Similarly, information regarding its specific biological signaling pathways and mechanism of toxicity is not well-documented in the available literature. It is known to be used as a heterocyclic building block in the synthesis of various compounds, including those with potential anticancer activity. However, its own biological effects are not thoroughly characterized. Researchers should treat it as a compound with unknown long-term toxicological effects and handle it with the utmost caution. The health risks of this product have not been fully determined.[1]

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